

Chitinase-IN-2 Hydrochloride: A Technical Overview of Biological Activity

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Compound of Interest

Compound Name: *Chitinase-IN-2 hydrochloride*

Cat. No.: *B1150017*

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Introduction

Chitinase-IN-2 hydrochloride is a small molecule inhibitor identified for its activity against insect chitinase and N-acetylhexosaminidase.[1][2][3] Chitinases are a class of enzymes that catalyze the hydrolysis of chitin, a major component of the exoskeletons of insects and the cell walls of fungi. N-acetylhexosaminidases are involved in the further breakdown of chitin degradation products. By targeting these enzymes, **Chitinase-IN-2 hydrochloride** has potential applications as a pesticide. This document provides a summary of the currently available public-domain information on the biological activity of **Chitinase-IN-2 hydrochloride**.

Quantitative Biological Activity Data

Publicly available data on the biological activity of **Chitinase-IN-2 hydrochloride** is limited. The primary reported activity is the percentage inhibition of its target enzymes at specific concentrations. This data is summarized in the table below.

Target Enzyme	Compound Concentration	Percent Inhibition (%)
Insect Chitinase	50 μ M	98%
N-acetylhexosaminidase	20 μ M	92%

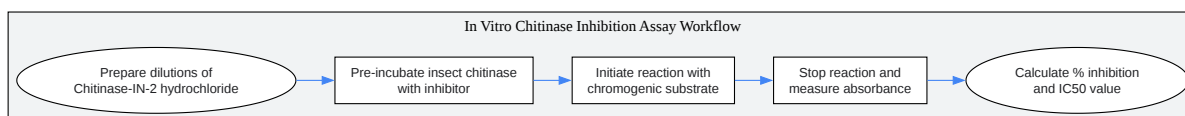
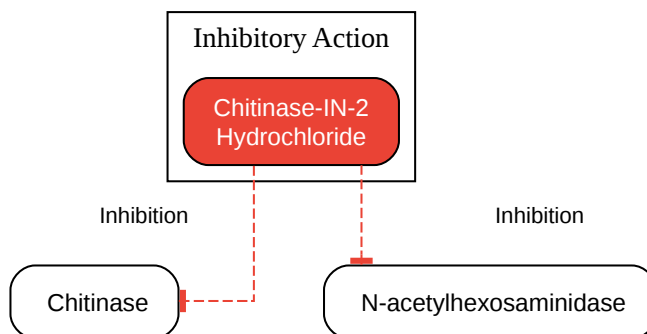
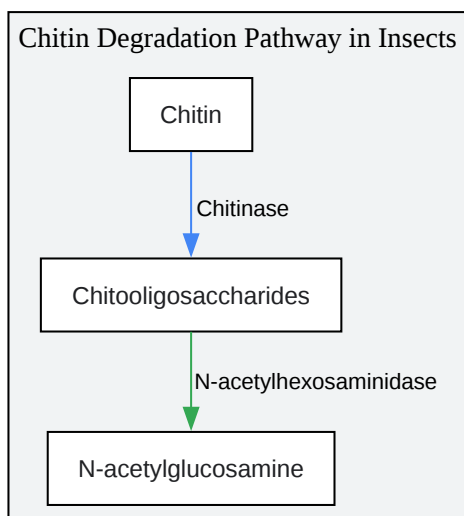
Data sourced from Xcess Biosciences and MedChemExpress.[1][4]

It is important to note that IC₅₀ or K_i values, which are standard measures of inhibitor potency, are not currently available in the public domain for **Chitinase-IN-2 hydrochloride**.

Mechanism of Action

Chitinase-IN-2 hydrochloride functions as a dual inhibitor of insect chitinase and N-acetylhexosaminidase.[1][2][3][5] These enzymes are critical for the molting process in insects, where the old exoskeleton is shed and a new one is formed. Inhibition of these enzymes disrupts this vital process, leading to mortality.

The following diagram illustrates the direct inhibitory effect of **Chitinase-IN-2 hydrochloride** on its target enzymes.



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